

# Safeguarding Your Research: A Guide to Handling 2-Methyl-5-propionylfuran

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## Compound of Interest

Compound Name: 2-Methyl-5-propionylfuran

Cat. No.: B076537

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **2-Methyl-5-propionylfuran**, a versatile flavoring agent and intermediate in organic synthesis.[1][2][3] Adherence to these procedures is critical for minimizing risks and ensuring operational integrity.

## Essential Personal Protective Equipment (PPE)

When working with **2-Methyl-5-propionylfuran**, a systematic approach to personal safety is crucial. The following personal protective equipment is recommended to prevent exposure.[4]

- **Eye and Face Protection:** Always wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- **Skin Protection:** To prevent skin contact, wear appropriate protective gloves and clothing. The specific material and thickness of the gloves should be chosen based on the duration and nature of the handling task.[4]
- **Respiratory Protection:** Under normal conditions of use, respiratory protection is not required.[4] However, if handling procedures are likely to generate vapors or aerosols, a risk assessment should be conducted to determine if respiratory protection is necessary.

- Hygiene Measures: Always handle **2-Methyl-5-propionylfuran** in accordance with good industrial hygiene and safety practices.<sup>[4]</sup> This includes washing hands before breaks and at the end of the workday, and ensuring that contaminated clothing is removed and laundered before reuse.

## Operational Plan: Step-by-Step Handling Protocol

A clear, procedural approach to handling **2-Methyl-5-propionylfuran** will ensure both safety and the quality of your research.

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.
  - Confirm that the work area is well-ventilated.
  - Keep the container tightly closed in a dry and cool place.<sup>[4]</sup>
- Handling:
  - Avoid contact with skin, eyes, or clothing.<sup>[4]</sup>
  - Prevent ingestion and inhalation.<sup>[4]</sup>
  - Keep the chemical away from heat and sources of ignition.<sup>[4]</sup>
  - This compound is incompatible with oxidizing agents.<sup>[4]</sup>
- In Case of Accidental Release:
  - For any fire involving this chemical, use a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.<sup>[4]</sup>

## Disposal Plan

Proper disposal of **2-Methyl-5-propionylfuran** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Disposal:** Dispose of the contents and the container to an approved waste disposal plant.<sup>[5]</sup> Follow all local, state, and federal regulations for chemical waste disposal.
- **Container Handling:** Do not reuse empty containers. Keep the product and empty container away from heat and sources of ignition.<sup>[4]</sup>

## Chemical and Physical Properties

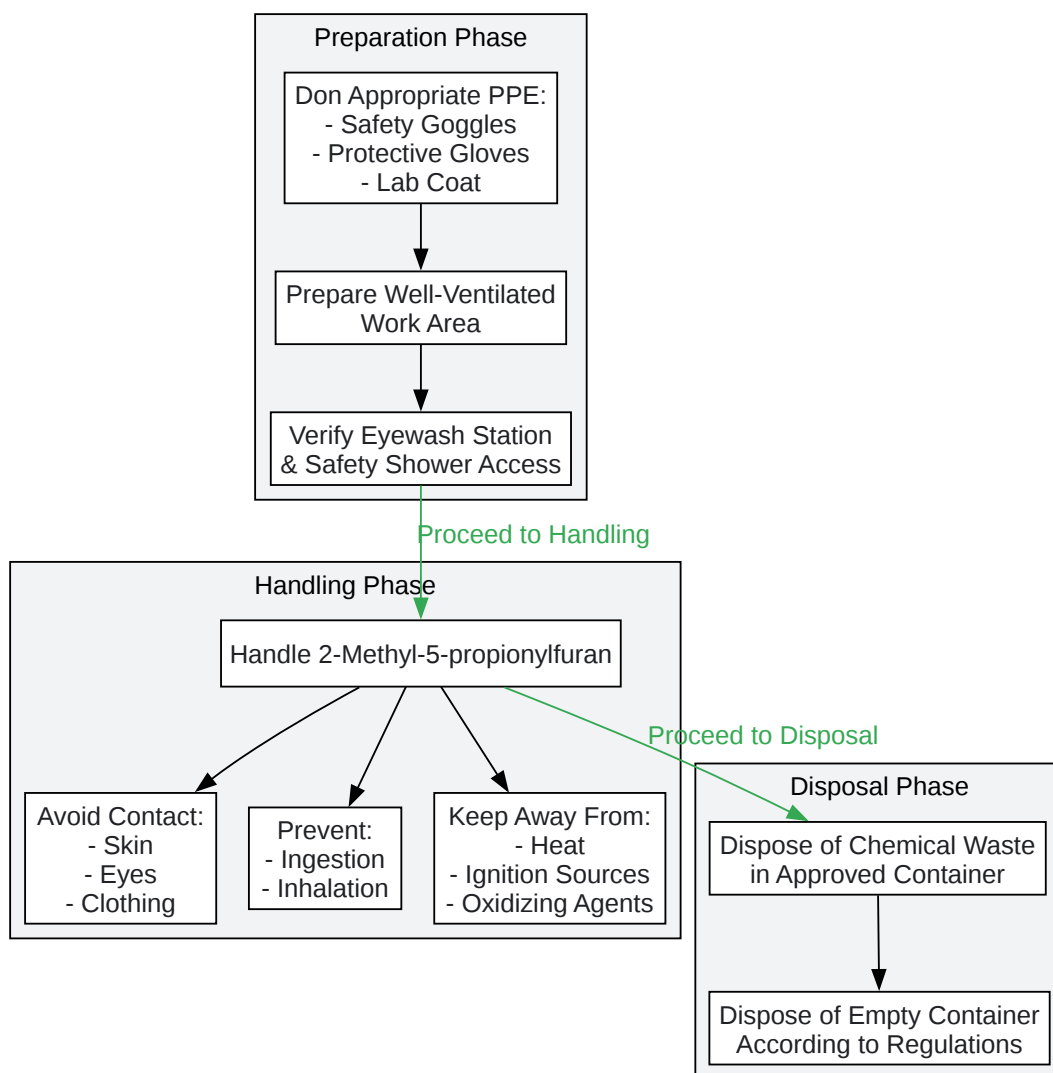
The following table summarizes key quantitative data for **2-Methyl-5-propionylfuran**. This information is critical for safe handling and storage.

| Property                     | Value           |
|------------------------------|-----------------|
| Molecular Formula            | C8 H10 O2       |
| Molecular Weight             | 138.17          |
| Appearance                   | Yellow Liquid   |
| Odor                         | Odorless        |
| Vapor Density                | 4.76            |
| Boiling Point                | 72°C / 5mmHg    |
| Occupational Exposure Limits | Not established |

Source: Fisher Scientific Safety Data Sheet<sup>[4]</sup>, ChemicalBook<sup>[1]</sup>

## Handling Workflow for 2-Methyl-5-propionylfuran

The following diagram illustrates the key steps and decision points for the safe handling of **2-Methyl-5-propionylfuran**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **2-Methyl-5-propionylfuran**.

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## References

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